

# Pterocarpol geographical variation in Pterocarpus populations

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Compound Focus: Pterocarpol

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## Comparison of Geographical Variation Studies in Pterocarpus

Species Studied	Type of Variation Analyzed	Key Findings	Research Methodology
<b>P. erinaceus</b> (West Africa) [1]	Intraspecific variation (ecological zones); Impact on Species Distribution Models (SDMs).	Three distinct populations across ecological zones; incorporating intraspecific data improved SDM accuracy and predicted an upward population shift due to climate change [1].	Species Distribution Modeling (MaxEnt) with population-level data [1].
<b>P. officinalis</b> (Caribbean) [2]	Genetic diversity and biogeography.	Strong genetic differentiation between Caribbean and mainland populations; lower genetic diversity in Caribbean islands, decreasing with distance from mainland [2].	Amplified Fragment Length Polymorphism (AFLP) [2].
<b>P. macrocarpus</b> (Thailand) [3]	Genetic variation and heritability of growth,	Significant genetic variation among populations and families; growth and biomass	Nursery-based trial with a randomized complete block design; analysis

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	morphological, and physiological traits.	traits showed moderate to high heritability [3].	of variance and covariance [3].
<b>Multiple Species</b> (Global Timber) [4]	Chemical fingerprinting for geographic provenance.	DART-TOFMS analysis could identify the broad geographical origin (Neotropics, Africa, South Asia, SE Asia) of timber with 98% accuracy [4].	Direct Analysis in Real Time Time-of-Flight Mass Spectrometry (DART-TOFMS) [4].

## Detailed Experimental Protocols

For the key research approaches identified, here is a deeper look at the experimental methodologies.

### Protocol 1: Chemical Geographic Provenancing using DART-TOFMS

This method is used to determine the geographic origin of timber samples [4].

- **Sample Collection:** 211 wood samples from 12 different *Pterocarpus* species were collected, representing four broad geographic regions: the Neotropics, Africa, South Asia, and Southeast Asia.
- **Sample Preparation:** Wood samples are processed and analyzed directly without extensive chemical extraction.
- **Instrumental Analysis:** Samples are introduced into the DART ion source, which thermally desorbs and ionizes chemical compounds from the wood surface. The Time-of-Flight Mass Spectrometer (TOFMS) then separates and detects these ions based on their mass-to-charge ratio, generating a unique mass spectral fingerprint for each sample.
- **Data Analysis:** Multivariate statistical analysis or machine learning algorithms are applied to the mass spectral data to identify patterns that correlate with geographic origin and build a predictive model.

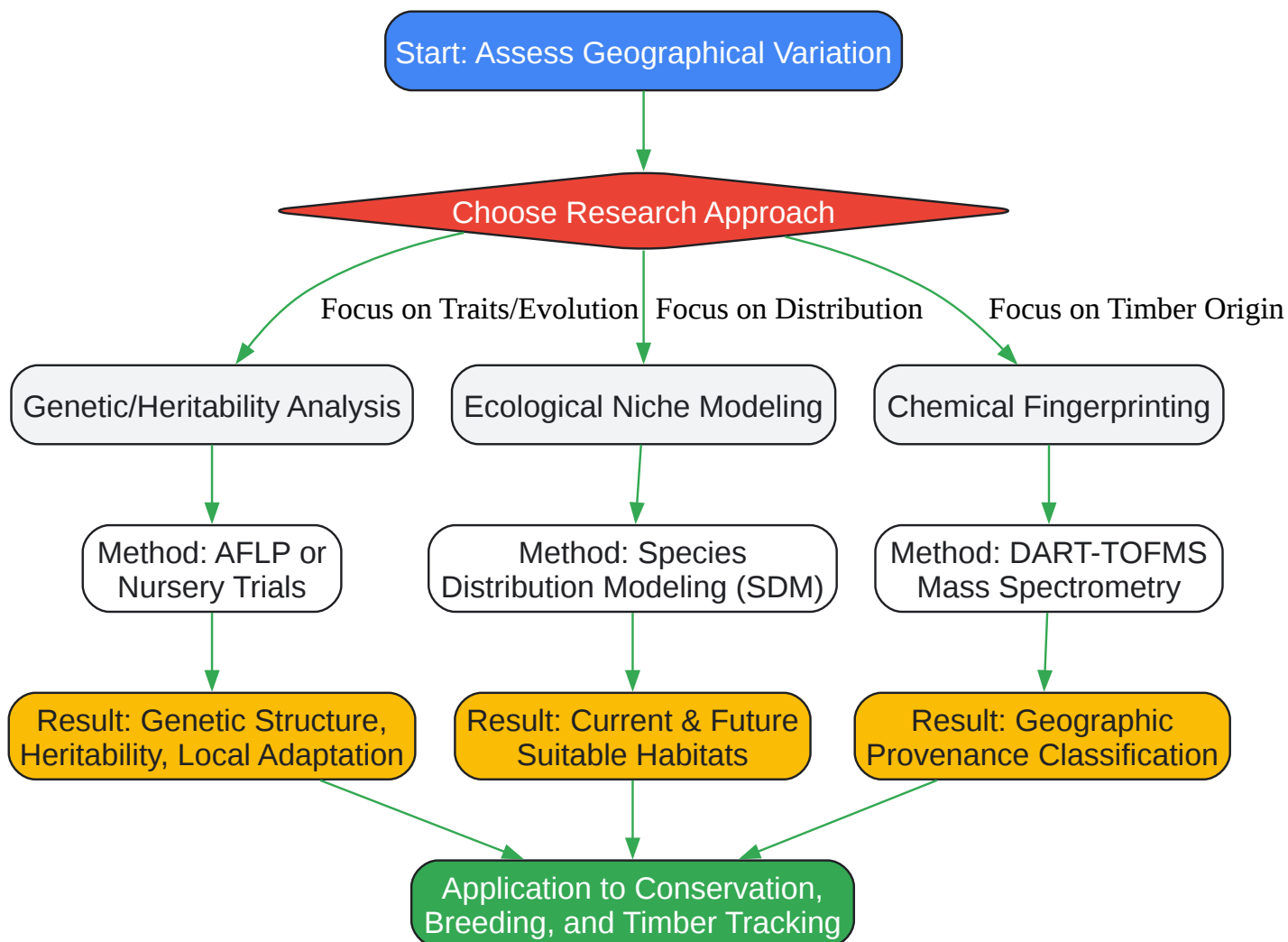
### Protocol 2: Species Distribution Modeling (SDM) with Intraspecific Variation

This protocol was used to model the current and future distribution of *P. erinaceus* by incorporating population-level differences [1].

- **Occurrence Data Collection:** Species occurrence points are gathered from field surveys and herbarium records across different ecological zones (Sudanian, Sudano-Guinean, Guinean).
- **Environmental Data Compilation:** Bioclimatic variables (e.g., mean diurnal range, isothermality) are obtained from WorldClim or other climate databases.
- **Niche Differentiation Test:** Statistical tests (e.g., Schoener's D) are performed to confirm that the intraspecific populations occupy distinct ecological niches.
- **Model Calibration and Projection:** Separate SDMs (using the MaxEnt algorithm) are calibrated for each intraspecific population and for the whole species. These models are then projected onto future climate scenarios (e.g., SSPs) to predict changes in suitable habitat.

## Research Workflow Diagrams

The following diagram illustrates the logical workflow for assessing geographical variation in *Pterocarpus*, integrating the methodologies discussed.



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## References

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